

4-Aminobutanamide hydrochloride molecular weight

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Compound of Interest

Compound Name: 4-Aminobutanamide hydrochloride

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An In-depth Technical Guide to 4-Aminobutanamide Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Aminobutanamide hydrochloride**, a compound of interest in various research and development domains. This document details its fundamental physicochemical properties, including its molecular weight, and outlines relevant experimental contexts.

Physicochemical Properties

4-Aminobutanamide hydrochloride, also known as gabamide hydrochloride, is the hydrochloride salt of 4-aminobutanamide. It is structurally related to the inhibitory neurotransmitter γ -aminobutyric acid (GABA). For clarity, its properties are presented alongside its common isomer, (S)-2-Aminobutanamide hydrochloride.

Property	4-Aminobutanamide Hydrochloride	(S)-2-Aminobutanamide Hydrochloride
Synonyms	4-Aminobutyramide hydrochloride, Gabamide hydrochloride	(S)-(+)-2-Aminobutanamide hydrochloride, L-2-Aminobutanamide hydrochloride
CAS Number	13031-62-4	7682-20-4[1][2][3]
Molecular Formula	C4H11ClN2O (or C4H10N2O.HCl)	C4H11ClN2O[1][2]
Molecular Weight	138.60 g/mol	138.59 g/mol [1][2]
IUPAC Name	4-aminobutanamide;hydrochloride	(2S)-2-aminobutanamide;hydrochloride[1]

The molecular weight of the free base, 4-Aminobutanamide (C4H10N2O), is 102.14 g/mol .[4] The addition of hydrochloric acid (HCl) results in the formation of the hydrochloride salt with a combined molecular weight of approximately 138.60 g/mol .

Logical Relationship of Compound Forms

The relationship between the free base form and its hydrochloride salt is a fundamental acid-base reaction. This is a critical concept for understanding its solubility, stability, and handling in experimental settings.

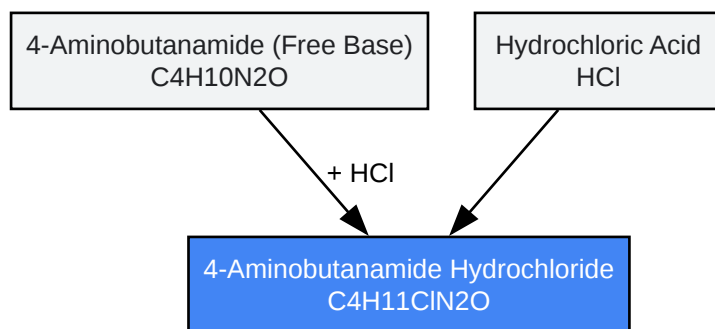


Figure 1: Formation of 4-Aminobutanamide HCl

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Caption: Figure 1: Acid-base reaction forming the hydrochloride salt.

Experimental Workflow: Purity Analysis by HPLC

High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **4-Aminobutanamide hydrochloride**. A typical experimental workflow is outlined below. This process ensures the quality and consistency of the compound for use in sensitive research applications.

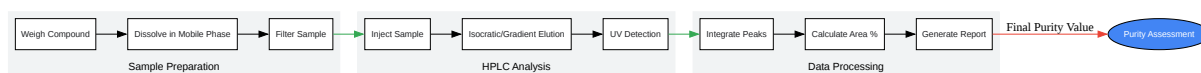


Figure 2: General Workflow for HPLC Purity Analysis

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